

methods for the quantification of lawsone in plant extracts using HPLC

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Compound of Interest

Compound Name: Lawsone

Cat. No.: B1674593

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An increasing demand for natural products in the pharmaceutical, cosmetic, and textile industries has led to a renewed interest in plant-derived compounds. **Lawsone** (2-hydroxy-1,4-naphthoquinone), the primary bioactive constituent of the henna plant (*Lawsonia inermis*), is a potent coloring agent and possesses a wide range of pharmacological activities, including antifungal, antibacterial, and anticancer properties. Accurate and reliable quantification of **lawsone** in plant extracts is crucial for quality control, standardization of herbal products, and for research and development purposes. High-Performance Liquid Chromatography (HPLC) has emerged as a precise and sensitive technique for this quantification.

This document provides detailed application notes and protocols for the quantification of **lawsone** in plant extracts using HPLC, intended for researchers, scientists, and drug development professionals.

Experimental Protocols

Extraction of Lawsone from Plant Material

The choice of extraction method can significantly impact the yield of **lawsone**. Below are three common protocols for extracting **lawsone** from dried henna leaf powder.

Protocol 1: Alkaline Extraction

This method is suitable for achieving a high yield of **lawsone**.

- **Sample Preparation:** Accurately weigh 2.0 g of finely powdered henna leaves.

- Extraction: Transfer the powder to a 100 mL volumetric flask and add 100 mL of 1.0 M sodium carbonate (Na_2CO_3) solution.[1][2]
- Incubation: Shake the flask intermittently over a period of 8 hours and then allow the contents to settle overnight.[3]
- Filtration: Filter the mixture through Whatman No. 1 filter paper.
- Dilution: Transfer 10 mL of the filtrate to a 25 mL volumetric flask and dilute to the mark with deionized water.[3]
- Final Filtration: Filter the diluted extract through a 0.45 μm syringe filter into an HPLC vial.

Protocol 2: Methanolic Extraction (Ultrasound-Assisted)

This method utilizes organic solvent and ultrasound for efficient extraction.

- Sample Preparation: Accurately weigh 1.0 g of powdered henna leaves.
- Extraction: Place the sample in a flask with 24 mL of 75% v/v methanol in water.[4]
- Sonication: Place the flask in an ultrasonic bath at 50°C for 16 minutes.[4]
- Centrifugation and Filtration: Centrifuge the extract to pellet the solid material. Filter the supernatant through a 0.2 μm syringe filter into an HPLC vial.[4]

Protocol 3: Soxhlet Extraction

This is a continuous extraction method suitable for exhaustive extraction.

- Sample Preparation: Place a known quantity of powdered henna leaves into a thimble.
- Extraction: Perform extraction using methanol in a Soxhlet apparatus for 10 hours.[5]
- Solvent Evaporation: Evaporate the solvent from the collected extract under reduced pressure.

- Reconstitution: Re-dissolve the dried extract in a known volume of the mobile phase and filter through a 0.45 µm syringe filter before HPLC analysis.

HPLC Analysis of Lawsone

Standard Preparation:

- Accurately weigh 20 mg of **lawsone** reference standard and dissolve it in 100 mL of 5% sodium bicarbonate solution to prepare a stock solution.[3]
- From the stock solution, prepare a series of working standards by serial dilution to construct a calibration curve (e.g., 5-60 µg/mL).[6][7]

Chromatographic Conditions:

The following table summarizes various reported HPLC conditions for **lawsone** quantification. Researchers should select and optimize a method based on their available instrumentation and specific requirements.

Parameter	Method 1	Method 2	Method 3	Method 4
Column	C18	Chromolith® RP-18e	C18	LC-18
Mobile Phase	Water:Acetonitrile (60:40 v/v)[1]	Water:Methanol (50:50 v/v) with 0.02 M TFA (pH 2)[8]	70% Methanol and 30% Water[9]	Toluene:Ethyl acetate:Glacial acetic acid (8:1:1 v/v/v)
Flow Rate	1.2 mL/min[1]	Not Specified	Not Specified	Not Specified
Detection Wavelength	260 nm[1]	267 nm[8]	286 nm[3]	277 nm[7]
Column Temperature	30°C[1]	Not Specified	Not Specified	Not Specified
Retention Time	Not Specified	Not Specified	~4.4 min[5]	~6.2 min[4]

Quantification:

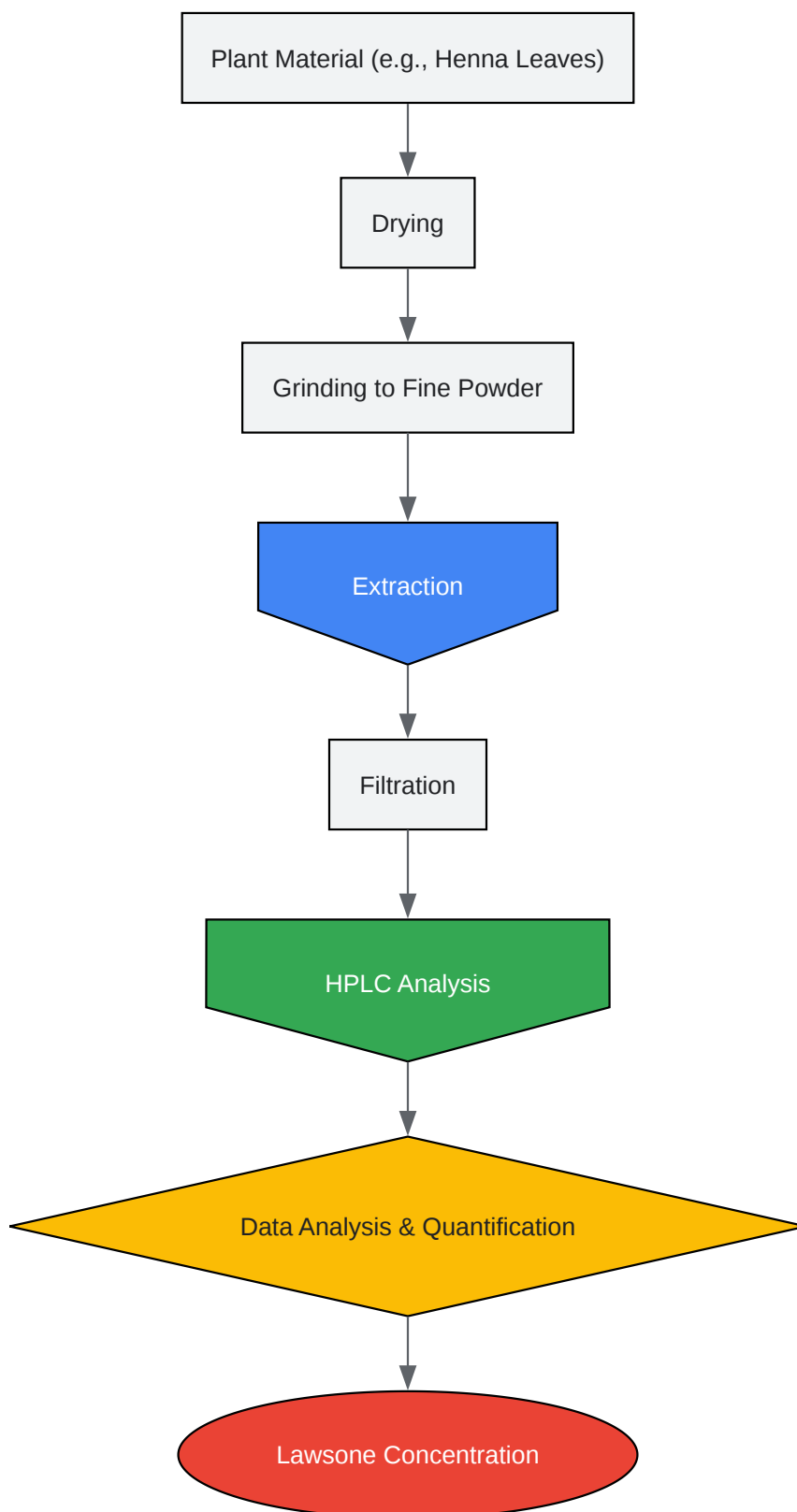
The concentration of **lawsone** in the plant extracts is determined by comparing the peak area of **lawsone** in the sample chromatogram with the calibration curve generated from the **lawsone** reference standards.

Method Validation Data

The following table presents a summary of validation parameters from various studies to demonstrate the reliability of the HPLC methods for **lawsone** quantification.

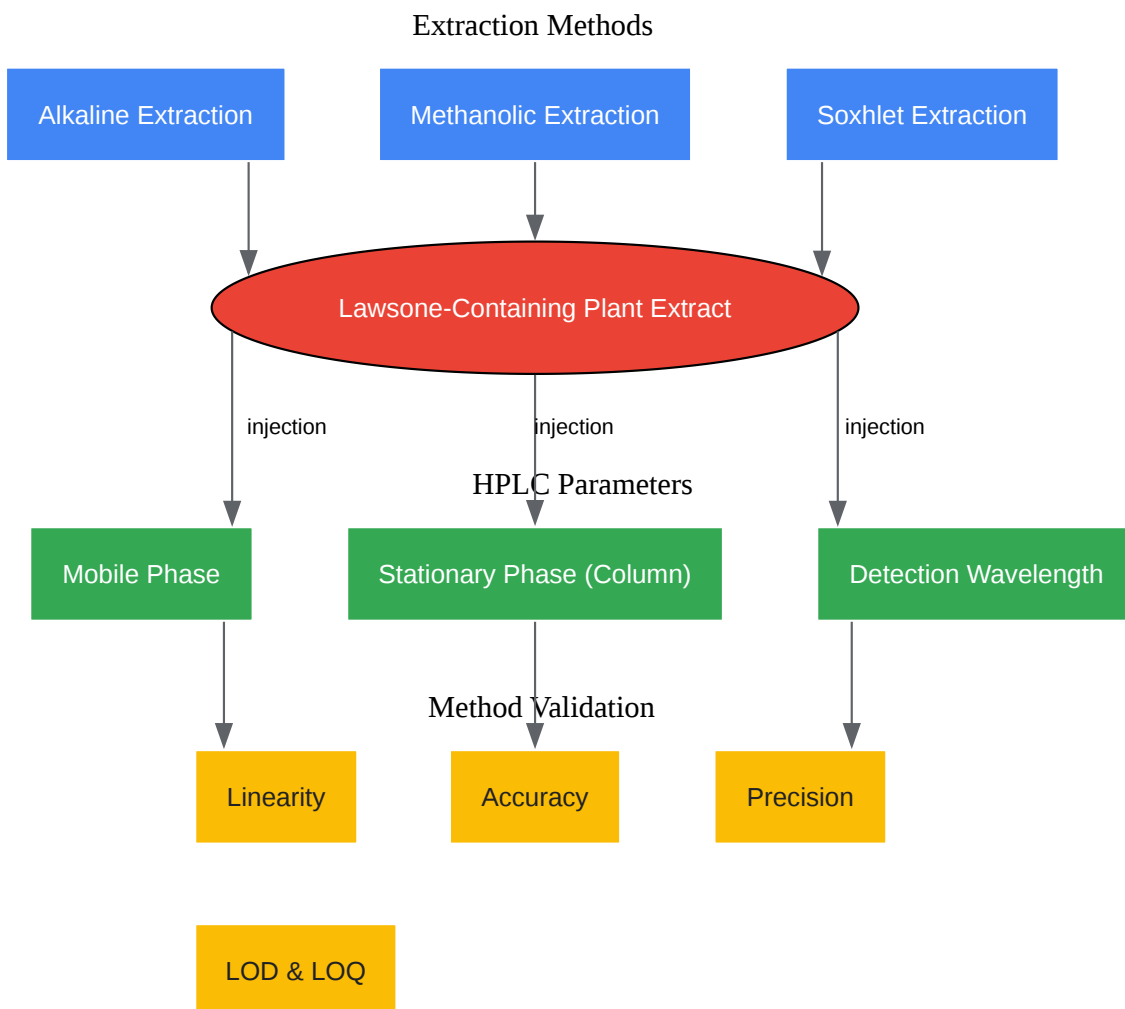
Parameter	Result 1	Result 2
Linearity Range	10-50 µg/mL[8]	5-60 µg/mL[6][7]
Correlation Coefficient (r ²)	0.999[8]	0.998[6][7]
Accuracy (% Recovery)	98-102%[8]	99.25 ± 0.61%[6][7]
Precision (%RSD)	< 2%[8]	Intraday: 0.37-0.56%, Interday: 0.42-0.55%[6][7]
Limit of Detection (LOD)	Not Specified	1.08 µg/mL[6][7]
Limit of Quantification (LOQ)	Not Specified	3.28 µg/mL[6][7]

Visualizations



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Caption: Experimental workflow for **lawsone** quantification.



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Caption: Key components of **lawsone** analysis.

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References

- 1. HPLC determination of lawsone in alkaline extracts of henna leaves (lawsonia inermis)/ Nurul Fasihah Idaham - UiTM Institutional Repository [ir.uitm.edu.my]
- 2. ir.uitm.edu.my [ir.uitm.edu.my]
- 3. rjp.scione.com [rjp.scione.com]
- 4. phcog.com [phcog.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Method development for Lawsone estimation in Trichup herbal hair powder by high-performance thin layer chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 8. cabidigitallibrary.org [cabidigitallibrary.org]
- 9. journals.umt.edu.pk [journals.umt.edu.pk]
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